

# An In-depth Technical Guide to 1-(2-Bromoethyl)pyrrolidine-2,5-dione

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## Compound of Interest

**Compound Name:** 1-(2-Bromoethyl)pyrrolidine-2,5-dione

**Cat. No.:** B1282867

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **1-(2-bromoethyl)pyrrolidine-2,5-dione**, a key bifunctional reagent utilized in organic synthesis and medicinal chemistry. It serves as a valuable building block for the introduction of a protected ethylamine moiety, facilitating the construction of complex heterocyclic systems and molecules of therapeutic interest.

## Core Chemical Properties

**1-(2-Bromoethyl)pyrrolidine-2,5-dione**, also known as N-(2-Bromoethyl)succinimide, is a derivative of succinimide featuring a reactive bromoethyl group attached to the nitrogen atom. This structure imparts dual functionality, making it a versatile intermediate in synthetic chemistry.

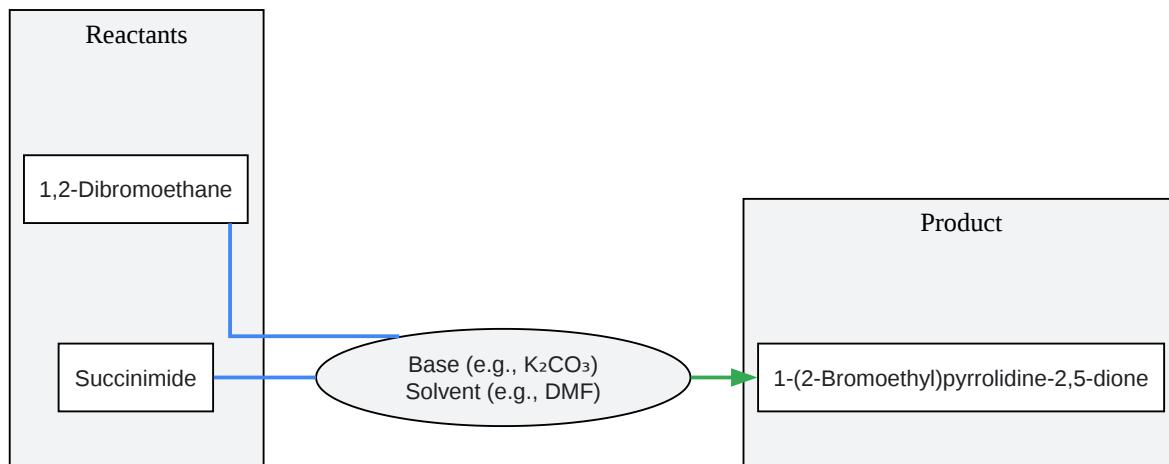
Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>8</sub> BrNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	206.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	55943-72-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
IUPAC Name	1-(2-bromoethyl)pyrrolidine-2,5-dione	<a href="#">[2]</a>
SMILES	O=C1CCC(=O)N1CCBr	<a href="#">[2]</a>
Purity	Typically ≥97%	<a href="#">[2]</a> <a href="#">[3]</a>

## Synthesis and Experimental Protocols

The most direct synthetic route to **1-(2-bromoethyl)pyrrolidine-2,5-dione** involves the nucleophilic substitution reaction between succinimide and 1,2-dibromoethane.[\[4\]](#)

### General Experimental Protocol:

- Deprotonation: Succinimide is treated with a suitable base (e.g., sodium hydride, potassium carbonate) in an aprotic polar solvent (e.g., DMF, acetonitrile) to generate the succinimidyl anion. This anion is a potent nucleophile.
- Alkylation: An excess of 1,2-dibromoethane is added to the reaction mixture. The succinimidyl anion attacks one of the electrophilic carbon atoms of 1,2-dibromoethane in a classic S<sub>N</sub>2 reaction.[\[4\]](#)
- Reaction Control: Using an excess of 1,2-dibromoethane is crucial to favor the desired monosubstituted product and minimize the formation of the 1,2-bis(succinimido)ethane byproduct.[\[4\]](#)
- Work-up and Purification: Following the reaction, a standard aqueous work-up is performed to remove unreacted base and salts. The crude product is then purified, typically by recrystallization or column chromatography, to yield pure **1-(2-bromoethyl)pyrrolidine-2,5-dione**.



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Caption: Synthetic pathway for **1-(2-Bromoethyl)pyrrolidine-2,5-dione**.

## Reactivity and Applications in Drug Development

The chemical utility of **1-(2-bromoethyl)pyrrolidine-2,5-dione** stems from the reactivity of the bromoethyl group. The carbon atom adjacent to the bromine is electrophilic and susceptible to attack by a wide range of nucleophiles in an  $S_N2$  reaction.<sup>[4]</sup> This allows for the covalent attachment of various chemical moieties.

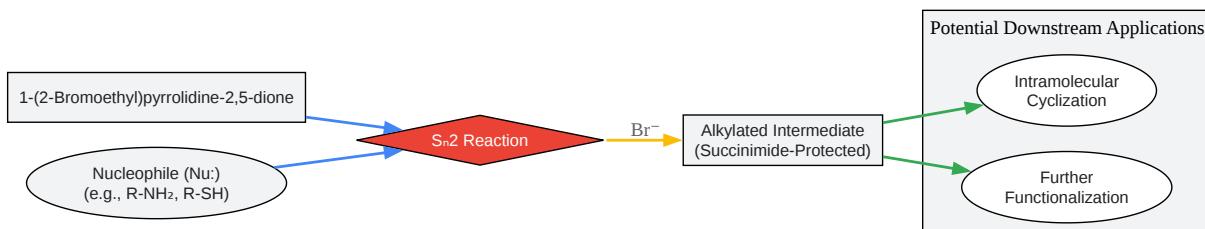
The pyrrolidine-2,5-dione (succinimide) scaffold is a privileged structure in medicinal chemistry, found in numerous compounds with diverse therapeutic applications, including anticonvulsant and antitumor properties.<sup>[4][5]</sup> This reagent provides a direct route for incorporating a protected ethylamine fragment, a common substructure in many alkaloids and other bioactive molecules.  
<sup>[4]</sup>

### Key Applications:

- **Alkylation of Nucleophiles:** It is used to alkylate primary and secondary amines, thiols, and other nucleophiles.<sup>[4]</sup>
- **Synthesis of Heterocycles:** The resulting intermediate from alkylation can undergo further transformations, such as intramolecular cyclization, to generate more complex heterocyclic

systems like piperazines.[4]

- Building Block for Compound Libraries: Its reactivity makes it an instrumental building block for creating libraries of compounds for high-throughput screening in drug discovery programs.[4]



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Caption: General reactivity of **1-(2-Bromoethyl)pyrrolidine-2,5-dione**.

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Address: 3281 E Guasti Rd  
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